

Applications of Dioxepine Derivatives in the Fragrance Industry: A Review of Related Compounds

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Compound of Interest

Compound Name: 2-Propyl-2H-1,3-dioxepine

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Initial research indicates that while direct applications of **2-Propyl-2H-1,3-dioxepine** in the fragrance industry are not documented in publicly available scientific literature or patents, several structurally related dioxepine derivatives have been identified as valuable fragrance ingredients. This document provides detailed application notes and protocols for these related compounds, specifically substituted 5-formyl-1,3-dioxepanes and 4,7-dihydro-1,3-dioxepines, which exhibit interesting olfactory properties.

Introduction to Dioxepine Derivatives in Fragrance

The fragrance industry is in constant pursuit of novel molecules that can provide unique and desirable scents for a wide range of products, from fine perfumes to household cleaning agents. Dioxepine derivatives have emerged as a class of heterocyclic compounds with significant potential in this field. Their seven-membered ring structure containing two oxygen atoms can be variously substituted to produce a wide spectrum of odor profiles, ranging from fresh, marine notes to citrus and amber-like scents.^{[1][2]}

While information on **2-Propyl-2H-1,3-dioxepine** is scarce, research and patent literature describe the synthesis and olfactory properties of other functionalized dioxepines, highlighting their value in perfumery.

Application Notes for Substituted Dioxepine Derivatives

Substituted 5-Formyl-1,3-Dioxepanes

Substituted 5-formyl-1,3-dioxepanes are noted for their diverse and characteristic new odor notes.^[1] A notable example is 2-propyl-5-formyl-1,3-dioxepan, which is explicitly mentioned as a fragrance compound.^[1] These compounds are particularly interesting for their ability to impart unique fragrance combinations. For instance, 2-tert-Butyl-5-formyl-1,3-dioxepan is described as having a highly interesting scent combination reminiscent of both the freshness of the sea and lily of the valley.^[1]

Table 1: Olfactory Properties of Selected 5-Formyl-1,3-Dioxepane Derivatives

Compound Name	Reported Odor Profile	Reference
2-tert-Butyl-5-formyl-1,3-dioxepan	Fresh, marine, lily of the valley	^[1]
2-Propyl-5-formyl-1,3-dioxepan	Fragrance compound (specific notes not detailed)	^[1]
2-Isopropyl-5-formyl-1,3-dioxepan	Fragrance compound (specific notes not detailed)	^[1]
2-Pentyl-4,7-dimethyl-5-formyl-1,3-dioxepan	Fragrance compound (specific notes not detailed)	^[1]

4,7-Dihydro-1,3-Dioxepines

4,7-Dihydro-1,3-dioxepine derivatives are valued in perfumery for their ability to impart citrus and amber-like notes and for their odor-enhancing properties.^[2] These compounds can be used in fragrance compositions in amounts ranging from 1 to 200 parts by weight per 1000 parts.^[2] For achieving special effects, their concentration can be increased to 20-90% by weight.^[2]

An interesting example is 4,7-dihydro-2-(3-pentyl)-1,3-dioxepin, which possesses aroma properties characteristic of freshly harvested carrots, making it a potential substitute for natural

carrot seed oil in flavor and fragrance applications.[2] Another derivative, 4,7-dihydro-2-isopentyl-2-methyl-1,3-dioxepin, has an interesting fresh floral scent with linalool and coriander character.[2]

Experimental Protocols

Synthesis of 2-Propyl-4,7-dimethyl-4,7-dihydro-1,3-dioxepine

This protocol is based on the synthesis of a related compound as described in patent literature.
[1]

Materials:

- 3-hexen-2,5-diol (580 g, 5 mol)
- p-toluenesulfonic acid (3 g)
- n-butanal (360 g, 5 mol)
- Toluene (1 L)
- 25% aqueous sodium hydroxide solution (10 ml)
- Water

Procedure:

- A mixture of 3-hexen-2,5-diol, p-toluenesulfonic acid, n-butanal, and toluene is heated to boiling under reflux.
- The water of reaction (108 ml) is removed over a period of 3 hours.
- The mixture is allowed to cool to room temperature.
- 10 ml of a 25% aqueous sodium hydroxide solution is added.
- The mixture is washed with a small amount of water until neutral.

- Toluene is removed at 50 to 60 °C under reduced pressure.
- The residue is distilled at 0.1 mbar to yield 2-propyl-4,7-dimethyl-4,7-dihydro-1,3-dioxepine.

Expected Yield: 681 g (4 mol) Boiling Point: 70 °C at 0.1 mbar

Synthesis of 4,7-Dihydro-2-isopentyl-2-methyl-1,3-dioxepin

This protocol is adapted from a patented procedure for a similar compound.[\[2\]](#)

Materials:

- 2-Butene-1,4-diol
- An oxo compound of the general formula $R^1\text{-CO-R}^2$ (in this case, methyl isopentyl ketone)
- Acidic catalyst (e.g., citric acid)
- Cyclohexane
- 5% aqueous sodium hydroxide solution
- Water

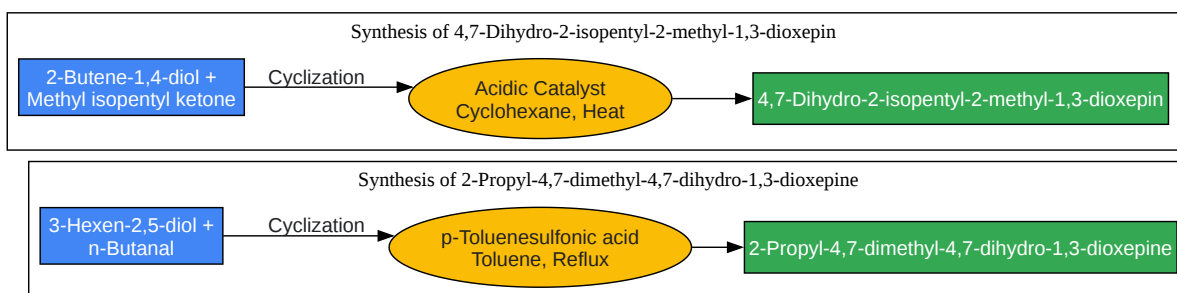
Procedure:

- 2-Butene-1,4-diol is reacted with the corresponding oxo compound (methyl isopentyl ketone) in the presence of an acidic catalyst in a suitable solvent like cyclohexane.
- The reaction mixture is heated, and the water formed is removed azeotropically over approximately 24 hours.
- After cooling to room temperature, the acidic catalyst is neutralized by washing with a 5% aqueous sodium hydroxide solution.
- The mixture is then washed with water until neutral.

- Cyclohexane is removed by distillation under reduced pressure.
- The final product, 4,7-dihydro-2-isopentyl-2-methyl-1,3-dioxepin, is obtained.

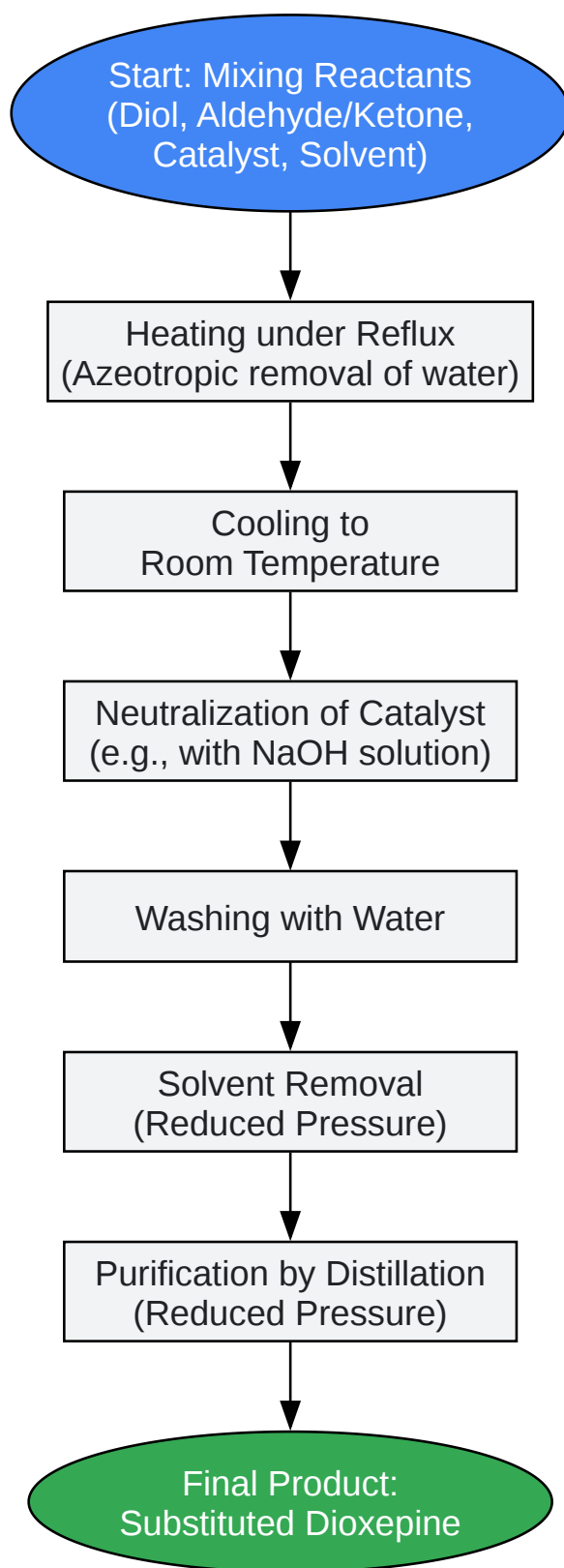
Expected Yield: 152 g (83% of theoretical) Boiling Point: 94 °C at 9.0 mmHg Purity (by gas chromatography): 97.4%

Visualizations



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Caption: Synthetic pathways for fragrance-active dioxepine derivatives.



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Caption: General experimental workflow for the synthesis of dioxepine derivatives.

Conclusion

While the specific compound **2-Propyl-2H-1,3-dioxepine** does not have documented applications in the fragrance industry based on available information, the broader class of dioxepine derivatives, particularly substituted 5-formyl-1,3-dioxepanes and 4,7-dihydro-1,3-dioxepines, are recognized for their valuable and diverse olfactory properties. The synthetic protocols provided offer a basis for the laboratory preparation of these fragrant molecules. Further research into the structure-odor relationships of various substituted dioxepines could lead to the discovery of new and innovative fragrance ingredients.

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